

crystal structure of Erbium(III) iodide (ErI₃)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Erbium(III) iodide*

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An In-depth Technical Guide to the Crystal Structure of **Erbium(III) iodide** (ErI₃)

Introduction

Erbium(III) iodide (ErI₃) is an inorganic compound composed of the rare-earth element erbium and iodine. It typically manifests as a pink to reddish-violet crystalline solid that is hygroscopic, meaning it readily absorbs moisture from the air.[1] As with many rare-earth compounds, the unique electronic configuration of the erbium(III) ion imparts interesting optical and magnetic properties to ErI₃, making it a subject of significant interest in materials science, photonics, and laser technology.[2] The arrangement of atoms within its crystal lattice is fundamental to understanding and harnessing these properties. This guide provides a comprehensive technical overview of the crystal structure of **Erbium(III) iodide**, detailing its synthesis, characterization, and the relationship between its structure and its functional properties.

Crystallographic Structure of Erbium(III) Iodide

The definitive crystal structure of **Erbium(III) iodide** is of the Bismuth(III) iodide (BiI₃) type. This structure is characterized by a layered arrangement of ions. ErI₃ crystallizes in the trigonal system, which is often described using a hexagonal lattice setting for convenience.

Crystal System and Space Group

Erbium(III) iodide possesses a trigonal crystal structure belonging to the space group R-3, which corresponds to space group number 148.[3] This structure consists of layers of edge-sharing $[\text{ErI}_6]$ octahedra. The iodide ions form a hexagonal close-packed (hcp) arrangement, with the smaller erbium(III) ions occupying one-third of the octahedral interstices in a layered fashion.

Lattice Parameters

The precise lattice parameters for a crystal are determined experimentally, primarily through X-ray diffraction. While specific, high-resolution data for ErI_3 is not widely published in introductory sources, its structure is isomorphous with other lanthanide triiodides and transition-metal trihalides that adopt the BiI_3 -type structure.[4] The table below summarizes the key crystallographic data for ErI_3 .

Parameter	Value	Source
Chemical Formula	ErI_3	[5]
Molar Mass	547.97 g/mol	[5][6]
Crystal System	Trigonal	[3]
Space Group	R-3 (No. 148)	[3]
Appearance	Pink to reddish-violet crystalline solid	[1][5]
Density	~5.5 g/cm ³	[3]
Melting Point	1015-1020 °C	[1][3]
Boiling Point	1280 °C	[1][3]

Note: Lattice parameters 'a' and 'c' for the hexagonal setting require dedicated crystallographic studies for precise values and are not consistently reported in general chemical databases.

Visualization of the Crystal Structure

The layered nature of the ErI_3 crystal structure can be visualized as a stacking of planes. Each plane consists of a two-dimensional network of erbium ions sandwiched between layers of iodide ions. Weak van der Waals forces hold the iodide layers of adjacent slabs together, which is characteristic of the BiI_3 structural type.

Caption: Simplified 2D representation of the layered structure of ErI_3 .

Synthesis and Experimental Determination

The elucidation of a crystal structure is fundamentally an experimental process, beginning with the synthesis of the material and culminating in its analysis via diffraction techniques.

Synthesis of Erbium(III) Iodide

High-purity **Erbium(III) iodide** is typically synthesized via the direct reaction of its constituent elements.^{[3][7]} This method is effective due to the high reactivity of metallic erbium with halogens.

Protocol: Direct Elemental Synthesis

- **Reactant Preparation:** Finely divided erbium metal powder or turnings are used to maximize the reaction surface area. Elemental iodine (I_2) is typically used in excess to ensure complete reaction.
- **Reaction Vessel:** The reactants are sealed in a quartz ampoule under a high vacuum or an inert atmosphere (e.g., argon) to prevent the formation of erbium oxides and hydroxides at elevated temperatures.
- **Thermal Reaction:** The sealed ampoule is slowly heated in a tube furnace. The reaction proceeds according to the equation: $2 \text{Er(s)} + 3 \text{I}_2(\text{g}) \rightarrow 2 \text{ErI}_3(\text{s})$ [violet]^{[7][8]}
- **Purification:** The product may be further purified by sublimation under a vacuum to remove any unreacted iodine and other volatile impurities.

Causality: The choice of a solvent-free, high-temperature synthesis route is dictated by the high melting point of ErI_3 and the need to avoid moisture, to which the compound is highly sensitive. For definitive crystallographic analysis, single crystals are required. These can be grown from

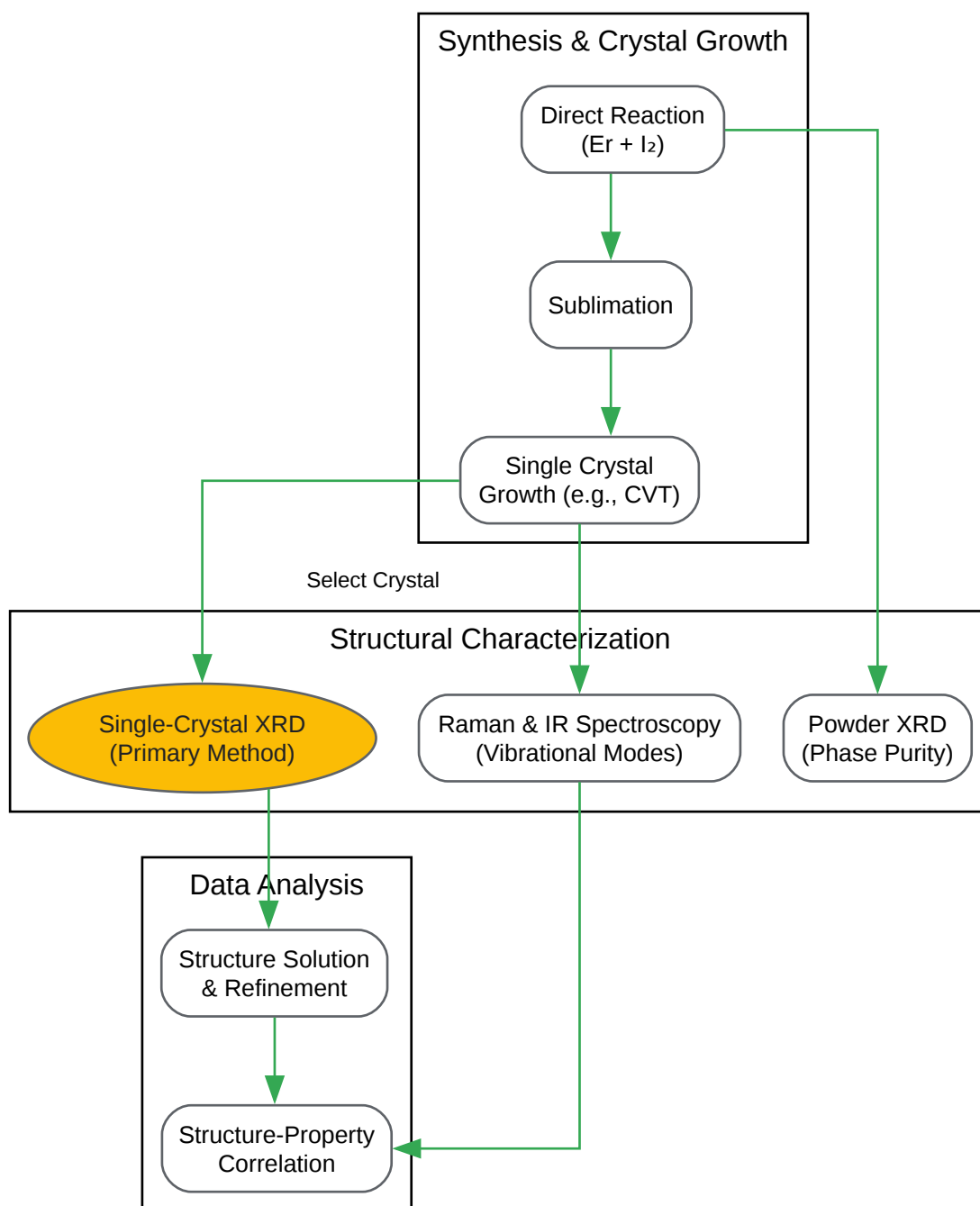
the synthesized powder using techniques such as chemical vapor transport or the Bridgman-Stockbarger method, where a temperature gradient is used to slowly crystallize the molten material. A more recent and rapid approach involves mechanochemical synthesis, where the elements are milled together at high energy, followed by annealing.[9]

Structural Characterization Workflow

The primary technique for determining the crystal structure of a material like ErI_3 is Single-Crystal X-ray Diffraction (SC-XRD). Powder X-ray Diffraction (PXRD) is also crucial for verifying the phase purity of the bulk material.

Experimental Workflow:

- **Sample Preparation:** A suitable single crystal of ErI_3 is carefully selected and mounted on a goniometer head.
- **Data Collection:** The crystal is placed in an X-ray diffractometer and irradiated with a monochromatic X-ray beam. As the crystal is rotated, a series of diffraction patterns are collected by a detector.[10]
- **Structure Solution and Refinement:** The positions and intensities of the diffraction spots are used to determine the unit cell dimensions and symmetry (space group).[11][12] This information is then used to solve the crystal structure, yielding the precise atomic positions of the erbium and iodide ions within the unit cell.
- **Complementary Analysis (Vibrational Spectroscopy):** Techniques like Raman and Infrared (IR) spectroscopy can provide complementary information.[13] These methods probe the vibrational modes of the Er-I bonds and the lattice as a whole.[14][15] Because the selection rules for Raman and IR activity depend on molecular symmetry, these spectra can offer insights into the local coordination environment of the ions, corroborating the diffraction data.[16][17]



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Caption: Workflow for the synthesis and structural determination of ErI_3 .

Structure-Property Relationships

The trigonal crystal structure of ErI_3 is directly responsible for its key physical and chemical properties.

Optical Properties

The Er^{3+} ion is renowned for its optical properties, particularly its ability to emit light in the near-infrared spectrum around 1.55 micrometers.[18][19] This wavelength is critical for telecommunications as it coincides with the minimal loss window of standard silica optical fibers.[8][18] In the ErI_3 crystal, the local symmetry of the crystal field around each Er^{3+} ion, as dictated by the surrounding iodide ions, influences the specific energies of its 4f electronic transitions. This results in the characteristic sharp absorption and emission spectra that are essential for applications in erbium-doped fiber amplifiers (EDFAs) and solid-state lasers.[2]

Magnetic Properties

Erbium exhibits complex magnetic behavior that is temperature-dependent.[7] It is paramagnetic above 80 K, antiferromagnetic between 19 and 80 K, and ferromagnetic below 19 K.[7][8] In the ErI_3 lattice, the crystal structure defines the precise distances and angles between neighboring Er^{3+} ions. These geometric parameters govern the magnetic exchange interactions and the magnetic anisotropy, which are the forces that determine how the magnetic moments of the individual ions align to produce the observed paramagnetic, antiferromagnetic, or ferromagnetic ordering at different temperatures.

Conclusion

Erbium(III) iodide crystallizes in a trigonal layered structure with the space group R-3, analogous to the BiI_3 prototype.[3] This specific atomic arrangement, determined through experimental techniques such as single-crystal X-ray diffraction, is fundamental to its properties. The synthesis via direct elemental reaction and subsequent single-crystal growth are critical steps for accurate structural elucidation. The defined coordination environment of the Er^{3+} ions within the crystal lattice directly governs the compound's valuable optical and complex magnetic behaviors, making the study of its crystal structure essential for its application in advanced technologies.

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- [To cite this document: BenchChem. \[crystal structure of Erbium\(III\) iodide \(ErI3\)\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b085353/docs#crystal-structure-of-erbium-iii-iodide-eri3\]](#)

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